

Comparing bioactivity of azepane vs piperidine phenyl ethers

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Compound of Interest

Compound Name: 2-(2-Azepanyl)phenyl methyl ether

CAS No.: 383129-03-1

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Executive Summary

This guide provides a technical comparison between Piperidine (6-membered) and Azepane (7-membered) phenyl ether scaffolds. While piperidine remains the industry standard for GPCR and transporter ligands due to its conformational rigidity and favorable ADME profile, azepane derivatives function as high-lipophilicity "space explorers."

Key Finding: In phenyl ether pharmacophores (specifically Histamine H3 and Sigma-1 ligands), expanding the ring from piperidine to azepane often preserves or enhances binding affinity (

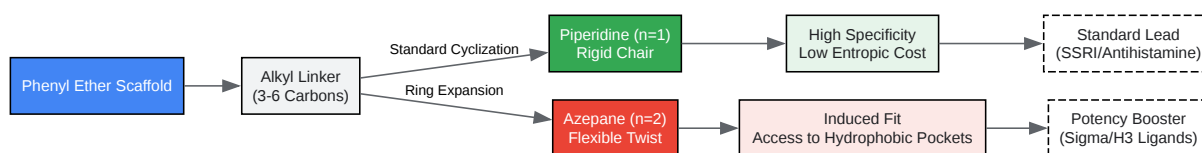
) by accessing auxiliary hydrophobic pockets, albeit at the cost of metabolic stability and increased entropic penalty upon binding.

Structural & Physicochemical Divergence

The core difference lies in the ring topology. The phenyl ether moiety acts as the aromatic anchor, while the amine ring provides the basic center for ionic interaction with receptor aspartate residues.

Feature	Piperidine Phenyl Ether	Azepane Phenyl Ether	Impact on Bioactivity
Ring Size	6-membered	7-membered	Azepane is bulkier (increase).
Conformation	Rigid Chair (Low Energy)	Flexible Twist-Chair	Azepane incurs higher entropic cost () upon binding.
Lipophilicity	Moderate (LogP baseline)	High (+0.5 LogP approx)	Azepane improves BBB penetration but increases non-specific binding.
pK _a (Conj. Acid)	~11.2	~11.0 - 11.3	Negligible difference in ionization at physiological pH.
Metabolic Liability	Moderate (N-oxidation)	High (Ring oxidation)	Azepane is more prone to CYP450 oxidative attack.

Visualization: Structural Logic Flow



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Figure 1: Decision tree for scaffold selection based on binding kinetics and structural flexibility.

Comparative Case Study: Histamine H3 Receptor Ligands

A direct head-to-head comparison of these scaffolds was performed on biphenyloxy-alkyl derivatives targeting the human Histamine H3 receptor (hH3R).[1] The data below demonstrates the "Azepane Effect" where ring expansion improves affinity in specific steric environments.

Experimental Data Summary Target: hH3R (Human Histamine H3 Receptor) Assay: Competitive Binding [

H]-N-methylhistamine displacement

Compound ID	Structure (Amine Head)	Linker	Aryl Tail	(nM)	Functional Activity
Cmpd 14	Piperidine	C5-alkyl	4-Phenyl-phenoxy	25	Antagonist (nM)
Cmpd 16	Azepane	C5-alkyl	4-Phenyl-phenoxy	34	Antagonist (nM)
Cmpd 13	Azepane	C6-alkyl	3-Phenyl-phenoxy	18	Highest Affinity

Analysis:

- Equipotency: In the para-biphenyl series (Cmpd 14 vs 16), the azepane ring is tolerated well, showing a of 34 nM vs 25 nM for piperidine.[1] The difference is statistically marginal, indicating the H3 receptor binding pocket is spacious enough to accommodate the larger 7-membered ring.
- Optimal Fit: Compound 13 (Azepane with C6 linker) achieved the highest affinity (18 nM).[1] The flexibility of the azepane ring likely allows the amine to orient more favorably to the key

Aspartate residue (Asp114 in hH3R) when the linker is extended, a conformation the rigid piperidine cannot easily adopt without steric clash.

Detailed Experimental Protocol

To verify these bioactivity claims, the following protocol outlines the synthesis of the high-affinity Azepane Phenyl Ether (Compound 13). This protocol is designed to be self-validating via TLC and NMR checkpoints.

Synthesis of 1-(6-(3-phenylphenoxy)hexyl)azepane

Principle: A convergent synthesis coupling the lipophilic tail (bi-aryl phenol) with the cationic head (chloro-alkyl-amine) via Williamson Ether Synthesis.

Reagents:

- 3-Phenylphenol (1.0 eq)
- 1-Bromo-6-chlorohexane (1.2 eq)
- Azepane (Hexamethyleneimine) (3.0 eq)
- Potassium Carbonate () (Anhydrous)
- Potassium Iodide (KI) (Catalytic)
- Solvent: Acetonitrile () and Acetone.

Workflow:

Step 1: Linker Attachment (Ether Formation)

- Dissolve 3-phenylphenol (1.70 g, 10 mmol) in acetone (30 mL).
- Add anhydrous

(4.14 g, 30 mmol) and reflux for 30 mins to generate the phenoxide anion.

- Add 1-bromo-6-chlorohexane (2.40 g, 12 mmol) dropwise.
- Reflux for 12 hours.
- Checkpoint (TLC): Mobile phase Hexane/EtOAc (9:1). Product () should be distinct from phenol ().
- Filter salts, concentrate filtrate, and purify via flash chromatography to obtain Intermediate A (Chloro-ether).

Step 2: Amination (Ring Introduction)

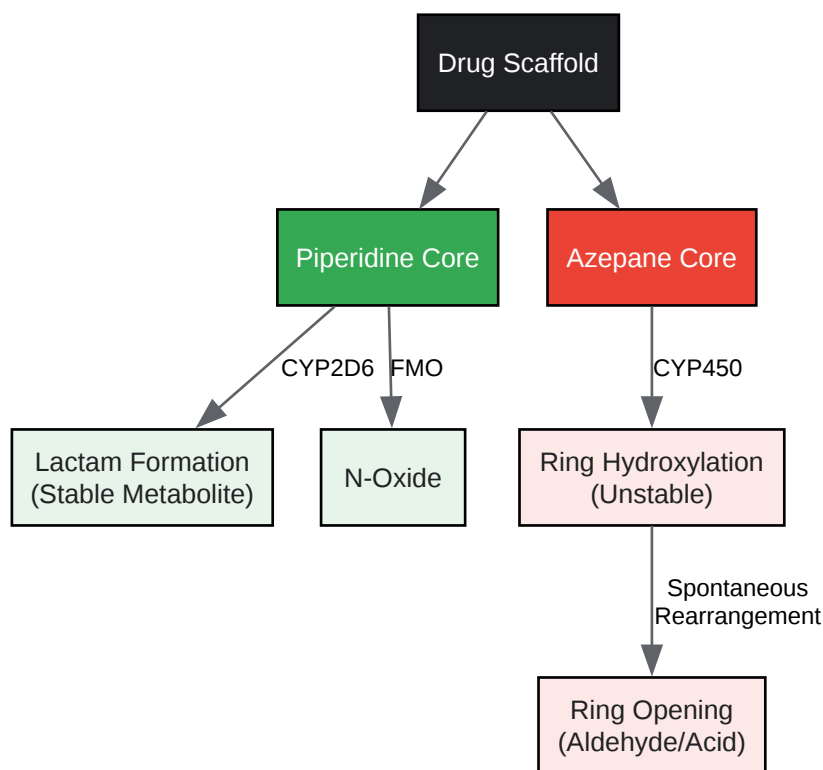
- Dissolve Intermediate A (1.0 eq) in Acetonitrile (20 mL).
- Add Azepane (3.0 eq) and catalytic KI (10 mg). Note: Excess azepane acts as both nucleophile and base.
- Reflux at 80°C for 24 hours.
- Checkpoint (Self-Validating): Reaction completion is indicated by the disappearance of the chloro-alkane spot on TLC and the appearance of a polar, ninhydrin-active spot (The amine).
- Evaporate solvent. Redissolve residue in DCM and wash with water (3x) to remove excess azepane and salts.
- Dry over

and concentrate.
- Convert to oxalate salt for biological assay stability: Dissolve free base in absolute ethanol, add oxalic acid (1 eq), and filter the precipitate.

Mechanistic & Metabolic Profile

While bioactivity is often comparable, the metabolic fates differ significantly. Azepane rings are more susceptible to oxidative ring opening compared to the stable piperidine ring.

Metabolic Pathway Visualization



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Figure 2: Metabolic divergence. Piperidines tend to form stable lactams or N-oxides, whereas azepanes are prone to ring hydroxylation followed by ring-opening, potentially leading to reactive aldehyde intermediates.

Conclusion

- Select Piperidine if your priority is metabolic stability, oral bioavailability, and minimizing off-target binding. It remains the safest starting point for phenyl ether drugs (e.g., SSRIs).
- Select Azepane if the piperidine analog shows weak affinity or if the target receptor (e.g., Sigma-1, H3) possesses a large hydrophobic pocket that requires the bulkier, flexible 7-membered ring for optimal occupancy.

References

- Lazewska, D. et al. (2017). "Biphenyloxy-alkyl-piperidine and azepane derivatives as histamine H3 receptor ligands." Bioorganic & Medicinal Chemistry.
- Mach, R. H. et al. (2004).[2] "Neuroprotective effects of high affinity sigma 1 receptor selective compounds." Journal of Pharmacology and Experimental Therapeutics.
- Hagemann, J. et al. (2021). "Studies on the affinity of 6-[(n-(cyclo)aminoalkyl)oxy]-4H-chromen-4-ones for sigma 1/2 receptors." RSC Medicinal Chemistry.
- Childers, W. E. et al. (2011). "Structure-Activity Relationships of Azepine-Based Drug Candidates." ResearchGate.[3][4]

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Sources

- 1. Biphenyloxy-alkyl-piperidine and azepane derivatives as histamine H3 receptor ligands - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Neuroprotective effects of high affinity sigma 1 receptor selective compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
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